

Enbucrilate for Skin Closure: A Comparative Analysis of Long-Term Cosmetic Outcomes

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **enbucrilate** (n-butyl cyanoacrylate) tissue adhesive with traditional skin closure methods, focusing on long-term cosmetic outcomes. The information is supported by experimental data from peer-reviewed studies.

Enbucrilate, a topical skin adhesive, has emerged as a popular alternative to conventional sutures and staples for wound closure in various surgical and emergency settings. Its appeal lies in its rapid application, cost-effectiveness, and the elimination of a follow-up visit for suture removal. However, the long-term cosmetic appearance of the resulting scar is a critical factor in its clinical utility. This guide synthesizes findings from multiple studies to compare the cosmetic outcomes of **enbucrilate** with other closure techniques.

Comparative Analysis of Cosmetic Outcomes

Quantitative data from several randomized controlled trials (RCTs) reveal a nuanced picture of the cosmetic performance of **enbucrilate** compared to standard sutures. While some studies indicate superior or comparable cosmetic results with tissue adhesives, others suggest that sutures may yield better outcomes in the long term.



Outcome Measure	Enbucrilate (n- butyl cyanoacrylate)	Sutures (various types)	Key Findings & Citations
Hollander Wound Evaluation Scale (HWES)	Scores are generally comparable to sutures. One study reported no statistically significant difference in HWES scores between the two groups (p=1.9479).[1] Another study in a pediatric population found a median score of 6 for both tissue glue and subcuticular sutures, with no significant difference.	Scores are consistently used as a benchmark for good cosmetic outcomes.	Enbucrilate provides a cosmetic outcome that is statistically comparable to sutures when assessed by the HWES.[1]
Vancouver Scar Scale (VSS)	Studies have shown better scar outcomes with enbucrilate. One RCT on inguinal hernia repair reported a mean VSS of 3.23 for the glue group compared to 7.77 for the suture group (p<0.001).[2]	Higher VSS scores, indicating poorer cosmetic outcomes, have been reported in some comparative studies.[2]	Enbucrilate may lead to significantly better long-term scar quality as measured by the VSS in certain types of surgical wounds.[2]
Patient Satisfaction & Overall Cosmesis	High patient satisfaction is frequently reported, often due to the absence of suture marks and the convenience of the	Patient satisfaction is generally high, but concerns can arise from suture track marks and the need for removal.	While surgeon and independent reviewer satisfaction ratings may not differ significantly between enbucrilate and sutures, patients often



	method. One study reported an overall satisfaction score of 4.73 out of 5 (94.6%).		express a preference for tissue adhesives.
Wound Complications	Low complication rates are a significant advantage. Reported immediate complications include redness or tenderness (5.5%), discharge (1.9%), and wound dehiscence (1.1%).[1]	Complication rates can be slightly higher with sutures, including infections and stitch abscesses.	Enbucrilate is considered a safe method for closing small, low-tension surgical incisions with a low incidence of complications.[1]

Experimental Protocols

The following is a synthesized experimental protocol based on common methodologies observed in randomized controlled trials comparing **enbucrilate** and sutures for skin closure.

Objective: To compare the long-term cosmetic outcomes of skin closure with **enbucrilate** tissue adhesive versus standard subcuticular sutures in patients undergoing elective surgery.

Study Design: A prospective, randomized, single-blind controlled trial.

Patient Population:

- Inclusion Criteria: Patients aged 18-65 undergoing elective surgery with a linear skin incision of 2-8 cm in a low-tension area.
- Exclusion Criteria: Patients with known allergies to cyanoacrylates, active skin infections at the surgical site, history of keloid or hypertrophic scar formation, and wounds with high tension or irregular edges.

Randomization and Blinding:

 Patients are randomly assigned to either the enbucrilate group or the suture group using a computer-generated randomization sequence.



• The surgeon is aware of the treatment allocation, but the patient and the independent assessor evaluating the cosmetic outcome are blinded to the closure method.

Interventions:

- **Enbucrilate** Group: After deep dermal sutures are placed (if necessary), the skin edges are manually approximated. A thin layer of **enbucrilate** is applied to the apposed wound edges and allowed to polymerize.
- Suture Group: The skin is closed using absorbable subcuticular sutures (e.g., 4-0 Monocryl)
 in a continuous fashion.

Outcome Assessment:

- Primary Outcome: Cosmetic appearance of the scar at 3 months, assessed by a blinded plastic surgeon using the Vancouver Scar Scale (VSS) and the Patient and Observer Scar Assessment Scale (POSAS).
- Secondary Outcomes:
 - Wound closure time.
 - Incidence of wound complications (infection, dehiscence, hematoma).
 - Patient satisfaction with the cosmetic outcome, measured on a 10-point Visual Analog Scale (VAS).
 - Postoperative pain at 24 and 48 hours, measured using a VAS.

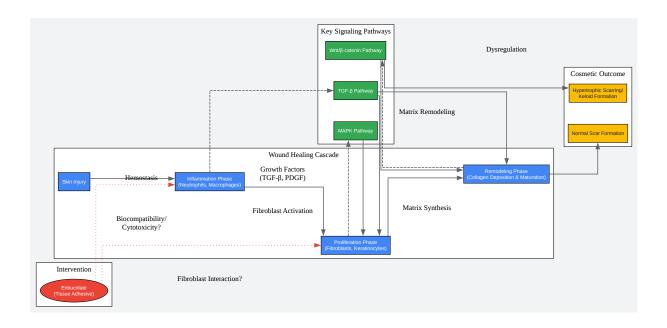
Follow-up: Patients are followed up at 1 week, 1 month, and 3 months post-surgery for wound assessment and scar evaluation.

Signaling Pathways in Wound Healing and Scar Formation

The cosmetic outcome of wound healing is determined by a complex interplay of signaling pathways that regulate inflammation, cell proliferation, and extracellular matrix remodeling.



While direct research on how **enbucrilate** specifically modulates these pathways is limited, its biocompatibility and degradation products may influence the cellular microenvironment. The diagram below illustrates the general signaling pathways involved in wound healing and potential points of interaction for a tissue adhesive.





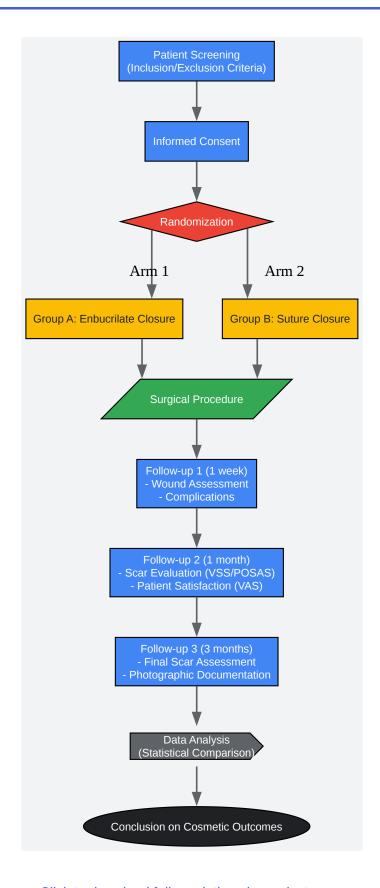
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Caption: Key signaling pathways in wound healing and potential interactions of enbucrilate.

Experimental Workflow for a Comparative Clinical Trial

The following diagram outlines a typical workflow for a randomized controlled trial comparing the cosmetic outcomes of **enbucrilate** and sutures.





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